

An In-depth Technical Guide to Copper(II) Oxalate Hemihydrate

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Compound of Interest

Compound Name: *copper;oxalate*

Cat. No.: *B15816503*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formula, properties, synthesis, and thermal decomposition of copper(II) oxalate hemihydrate. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in various applications, including as a catalyst or as a precursor for copper-based materials.

Chemical Formula and Identification

Copper(II) oxalate hemihydrate is an inorganic compound and a salt of copper and oxalic acid. It is a coordination polymer that is practically insoluble in water.^[1]

The most commonly accepted chemical formula for copper(II) oxalate hemihydrate is $\text{CuC}_2\text{O}_4 \cdot 0.5\text{H}_2\text{O}$.^{[2][3]} However, it is sometimes represented as a dimer with the formula $\text{C}_4\text{H}_8\text{Cu}_2\text{O}_{10}$.^{[4][5]}

Table 1: Chemical Identifiers for Copper(II) Oxalate Hemihydrate

Identifier	Value
IUPAC Name	copper;oxalate;hydrate
CAS Number	5893-66-3 (hemihydrate)[4][5], 55671-32-4 (hemihydrate)[1]
Molecular Formula	$\text{CuC}_2\text{O}_4 \cdot 0.5\text{H}_2\text{O}$ [2][3]
InChI Key	NNZNHNMQOYUANB-UHFFFAOYSA-N[4]

Physicochemical Properties

Copper(II) oxalate hemihydrate presents as a blue or bluish-white powder or crystalline solid.[1][6][7] Its solubility and density have been reported with some variability in the literature.

Table 2: Physical and Chemical Properties of Copper(II) Oxalate Hemihydrate

Property	Value
Molecular Weight	160.57 g/mol [3][8]
Appearance	Blue to bluish-white powder/crystalline solid[1][6][7]
Solubility in Water	Highly insoluble[1][6][8]
Solubility in other solvents	Soluble in ammonium hydroxide (NH_4OH)[9][10]
Density	6.57 g/cm ³ (anhydrous form)[1], 3.43 g/mL[11], >1 g/cm ³ at 20°C[8]

Experimental Protocols

Synthesis of Copper(II) Oxalate Hemihydrate

A common method for the synthesis of copper(II) oxalate is through a precipitation reaction.[12] The following protocol is a generalized procedure based on literature methods.[1][12]

Materials:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Potassium oxalate monohydrate ($\text{K}_2\text{C}_2\text{O}_4 \cdot \text{H}_2\text{O}$)
- Deionized water
- Ethanol

Procedure:

- Prepare Reactant Solutions:
 - Prepare a solution of copper(II) sulfate pentahydrate by dissolving a specific molar amount in deionized water.
 - Prepare a solution of potassium oxalate monohydrate with a 2:1 molar ratio to the copper(II) sulfate in deionized water.
- Reaction:
 - Gently heat both solutions to approximately 60°C .
 - Slowly add the copper(II) sulfate solution to the potassium oxalate solution while stirring continuously. A blue precipitate of copper(II) oxalate will form.
- Isolation and Purification:
 - Cool the mixture in an ice bath to ensure complete precipitation.
 - Collect the blue crystals by vacuum filtration using a sintered glass crucible.
 - Wash the precipitate with small portions of ice-cold deionized water to remove any soluble impurities.
 - Subsequently, wash the product with ethanol.
- Drying:
 - Air-dry the resulting copper(II) oxalate hemihydrate product.

Thermal Analysis

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are crucial for understanding the thermal decomposition of copper(II) oxalate hemihydrate.

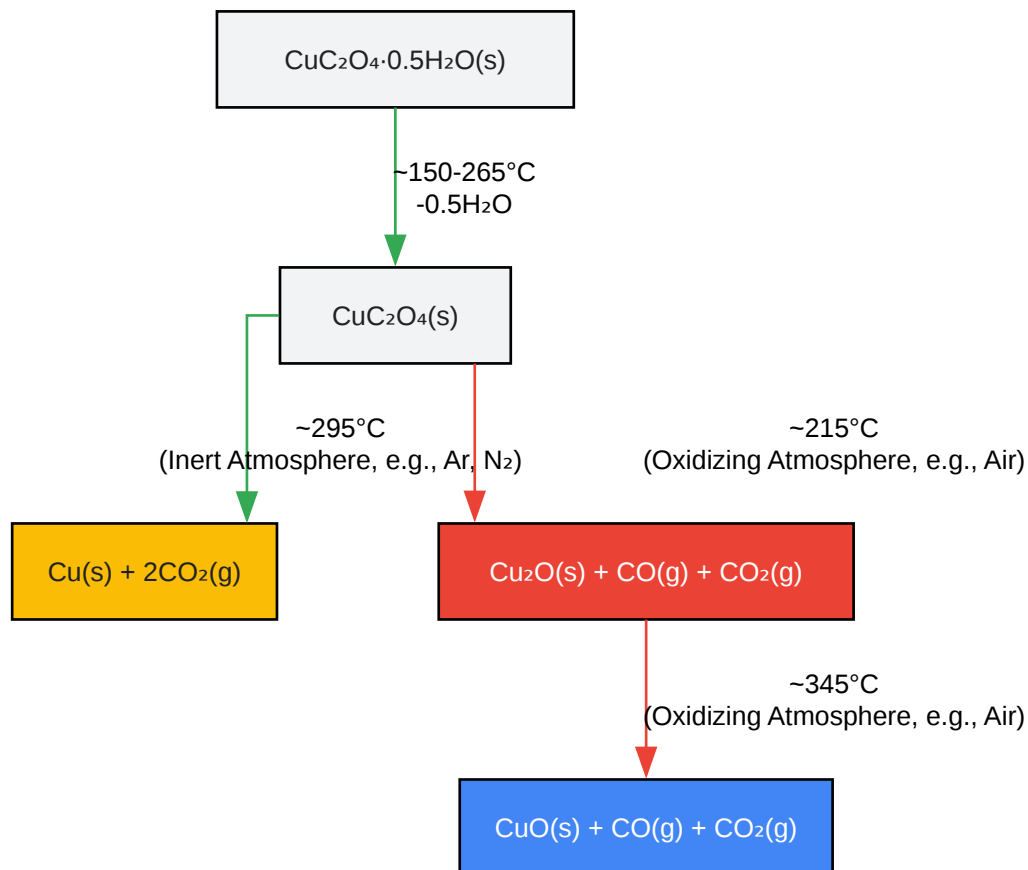
General TGA/DSC Procedure:

- **Sample Preparation:** Accurately weigh a small amount of the copper(II) oxalate hemihydrate sample (typically 3-10 mg) into an appropriate TGA/DSC pan (e.g., aluminum or platinum).
- **Instrument Setup:**
 - Place the sample pan and a reference pan (usually an empty pan) into the instrument.
 - Purge the furnace with the desired atmosphere (e.g., nitrogen for an inert atmosphere or air for an oxidative atmosphere) at a constant flow rate.
- **Thermal Program:**
 - Heat the sample from ambient temperature to a final temperature (e.g., 500°C) at a controlled heating rate (e.g., 10°C/min).
- **Data Analysis:**
 - For TGA, analyze the resulting mass loss as a function of temperature to identify decomposition steps.
 - For DSC, analyze the heat flow to determine the enthalpy changes (endothermic or exothermic peaks) associated with decomposition events.

Thermal Decomposition Pathways

The thermal decomposition of copper(II) oxalate hemihydrate is highly dependent on the surrounding atmosphere.^{[13][14]} In an inert atmosphere, it primarily decomposes to metallic copper, while in an oxidizing atmosphere, the final product is copper(II) oxide.^{[12][13][15]} The initial step in the decomposition is the loss of water of hydration.^[16]

Thermal Decomposition of Copper(II) Oxalate Hemihydrate



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